

Personal protective equipment for handling Pyranonigrin A

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pyranonigrin A

Cat. No.: B1679899

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Essential Safety and Handling Guide for Pyranonigrin A

This guide provides crucial safety and logistical information for handling **Pyranonigrin A** in a laboratory setting. The following procedures are based on best practices for handling potent, biologically active compounds and should be strictly adhered to by all personnel.

Chemical and Physical Properties

While specific quantitative safety data for **Pyranonigrin A** is not readily available, the following table summarizes its known properties and provides general exposure limits for similar research compounds.

Property	Value	Reference/Note
CAS Number	773855-65-5	[1]
Molecular Formula	C ₁₀ H ₉ NO ₅	[1]
Molecular Weight	223.18 g/mol	[1]
Appearance	Solid (Assumed)	General for similar compounds
Occupational Exposure Limits	No established limits. Treat as a potent compound. Handle with caution.	General guidance for research chemicals[2]

Operational Plan: Handling Pyranonigrin A

1. Engineering Controls:

- Work with **Pyranonigrin A** should be conducted in a designated area within a certified chemical fume hood to avoid inhalation of any dust or aerosols.^[3]
- Ensure a safety shower and eyewash station are readily accessible.

2. Personal Protective Equipment (PPE):

- **Gloves:** Wear nitrile or other chemically resistant gloves at all times. Gloves must be inspected before use and disposed of properly after handling.
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory.
- **Lab Coat:** A clean, buttoned lab coat must be worn to protect from skin contact.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols outside of a fume hood, a properly fitted NIOSH-approved respirator should be used.

3. Handling Procedures:

- **Weighing:** Weigh the solid compound within the fume hood. Use a dedicated spatula and weighing paper.
- **Preparing Solutions:** Add the solvent to the solid slowly to avoid splashing. Cap the container tightly before removing it from the fume hood.
- **General Handling:** Avoid all direct contact with the compound. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling, even if gloves were worn.

4. First Aid Measures:

- **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

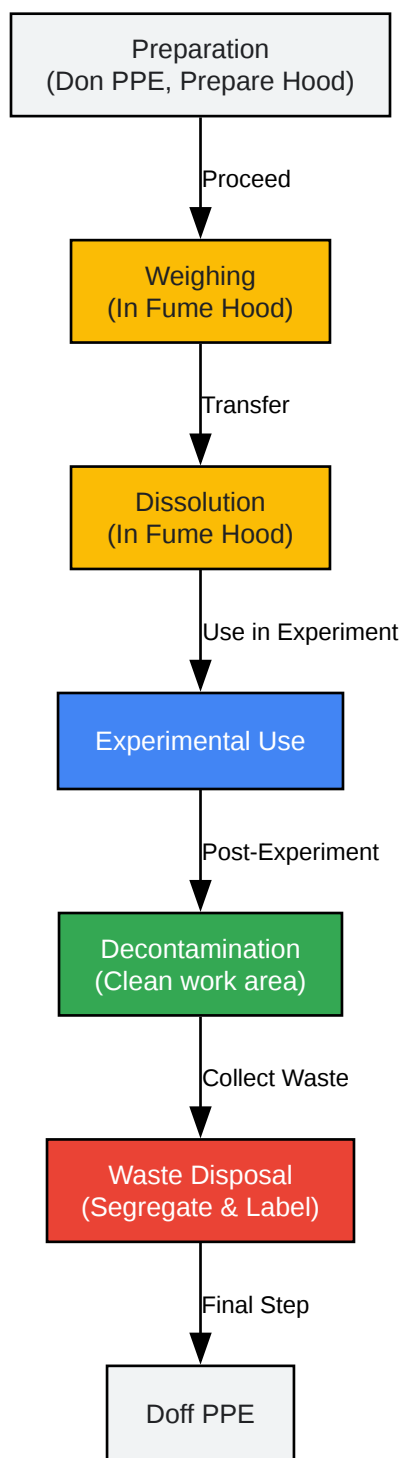
Disposal Plan

All waste containing **Pyranonigrin A**, including contaminated gloves, weighing paper, and pipette tips, must be considered hazardous waste.

- Solid Waste: Collect all solid waste in a clearly labeled, sealed container.
- Liquid Waste: Collect all liquid waste in a separate, clearly labeled, and sealed container.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. Do not pour waste down the drain.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Pyranonigrin A** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Pyranonigrin A**.

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References

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- To cite this document: BenchChem. [Personal protective equipment for handling Pyranonigrin A]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679899#personal-protective-equipment-for-handling-pyranonigrin-a]

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